

Alion® Herbicide: A Technical Guide to Its Chemical Composition and Formulation

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Compound of Interest

Compound Name: Alion

Cat. No.: B1244531

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Introduction

Alion® herbicide, a product developed by Bayer CropScience, is a pre-emergent herbicide used for the control of a broad spectrum of annual grasses and broadleaf weeds. Its efficacy is attributed to its active ingredient, indaziflam, a potent inhibitor of cellulose biosynthesis. This technical guide provides an in-depth overview of the chemical composition, formulation, and analytical methodologies related to **Alion®** herbicide, tailored for a scientific audience.

Chemical Composition

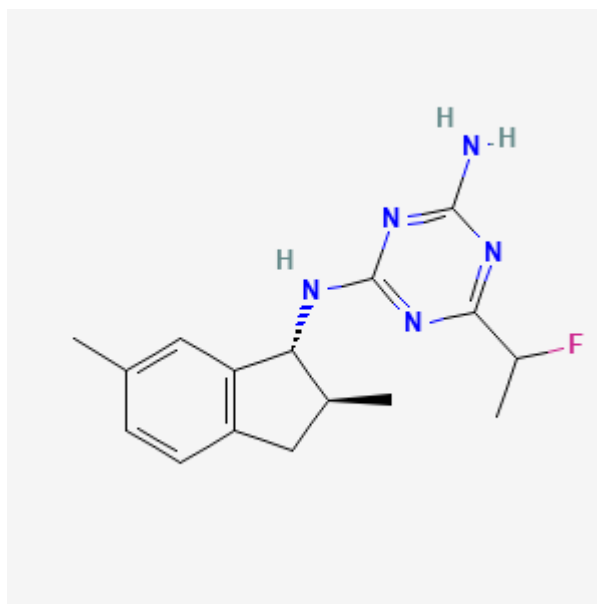
The primary active constituent of **Alion®** herbicide is indaziflam. Chemically, indaziflam belongs to the alkylazine class of herbicides.

Active Ingredient: Indaziflam

Indaziflam is a chiral molecule, with the herbicidal activity primarily attributed to a specific stereoisomer.

Property	Value
Common Name	Indaziflam
Chemical Name	N-[(1R,2S)-2,3-dihydro-2,6-dimethyl-1H-inden-1-yl]-6-[(1RS)-1-fluoroethyl]-1,3,5-triazine-2,4-diamine
CAS Number	950782-86-2
Molecular Formula	C ₁₆ H ₂₀ FN ₅
Molecular Weight	301.36 g/mol

Chemical Structure



Physical State	Off-white solid
Melting Point	183 °C
Water Solubility	2.8 mg/L (at 20 °C)
Density	1.23 g/cm ³

Source: PubChem, Wikipedia^[1]

Formulation

Alion® herbicide is formulated as a suspension concentrate (SC).[2][3] This type of formulation consists of a stable suspension of the solid active ingredient in a liquid, typically water-based, medium. The concentration of indaziflam in commercial **Alion®** products can vary. For example, **Alion®** 500 SC Herbicide contains 500 g/L of indaziflam.[2] Another common formulation contains 19.05% indaziflam by weight.[4]

Co-formulants

While the complete formulation of commercial herbicides is proprietary, Safety Data Sheets (SDS) provide information on hazardous components and give insight into the types of co-formulants used. Based on available SDS for **Alion®**, the following types of inert ingredients are present:

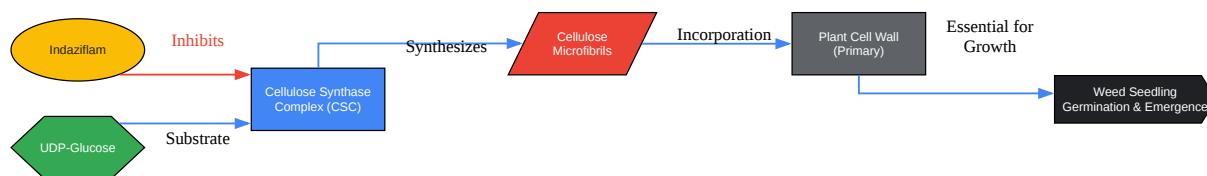
Component	Function	Concentration Range
Propylene Glycol	Antifreeze, solvent	$\geq 1\%$
Ethoxylated Polyarylphenol	Dispersant, emulsifier	$\geq 0.1 - \leq 25\%$
1,2-Benzisothiazol-3(2H)-one	Preservative	$> 0.005 - < 0.05\%$

Source: Bayer CropScience SDS[5]

These co-formulants are essential for the stability and efficacy of the suspension concentrate. Propylene glycol prevents the formulation from freezing, while the dispersant ensures the uniform suspension of indaziflam particles in the liquid carrier and upon dilution in the spray tank. The preservative prevents microbial growth in the water-based formulation.

Mode of Action

Indaziflam is a potent inhibitor of cellulose biosynthesis in plants, classified as a Group 29 herbicide by the Herbicide Resistance Action Committee (HRAC).[2][6] By disrupting the production of cellulose, a critical component of the plant cell wall, indaziflam prevents the germination and emergence of susceptible weed seedlings.



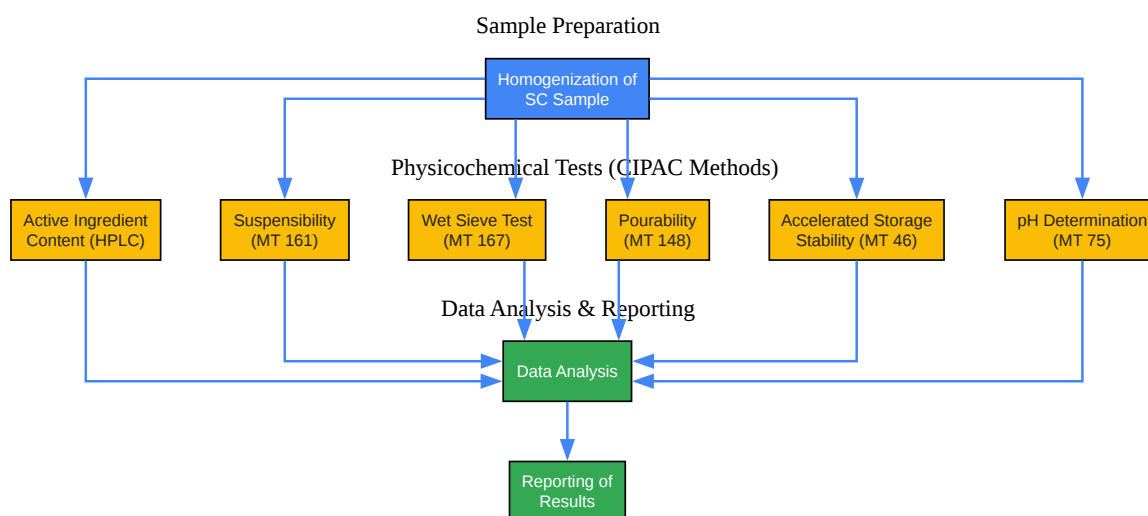
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Caption: Conceptual signaling pathway of indaziflam's mode of action.

Experimental Protocols

Formulation Analysis: Quality Control of Suspension Concentrate

The quality control of a suspension concentrate formulation like **Alion®** is crucial to ensure its physical stability and biological efficacy. The Collaborative International Pesticides Analytical Council (CIPAC) provides standardized methods for such analyses. A general workflow for the quality control of a suspension concentrate is outlined below.



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